

Bromofluoromethane handling safety precautions

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Compound Focus: Bromofluoromethane

CAS No.: 373-52-4

Cat. No.: S598397

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Chemical Identity & Properties

The table below summarizes the basic identifying information and key physical properties for **Bromofluoromethane** [1] [2].

Property	Value / Description
CAS Registry Number	373-52-4 [3] [1] [2]
Molecular Formula	CH ₂ BrF [3] [1] [2]
Molecular Weight	112.93 g/mol [3] [1] [2]
Appearance	Gas [1]
Boiling Point	17-19°C (approx. 66°F) [1] [2]
Solubility	Soluble in alcohol; very soluble in chloroform [1]

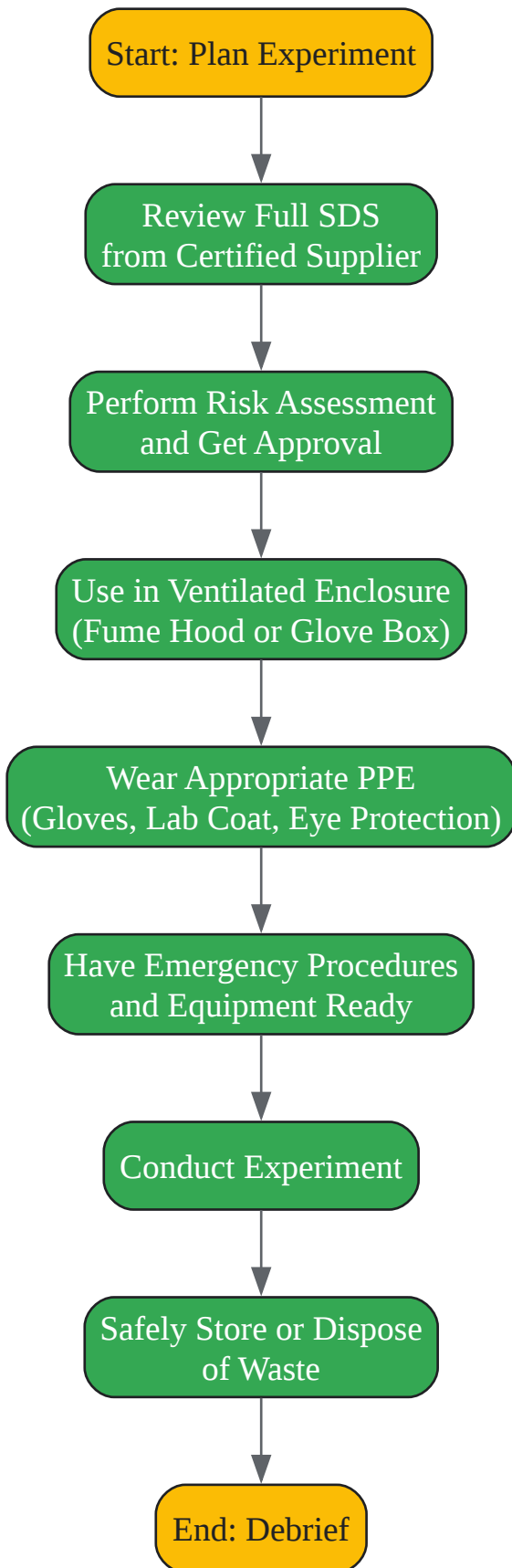
Known Hazards and Safe Handling

Based on the available hazard statements, **Bromofluoromethane** is considered **highly toxic** [2].

- **Hazard Statements:** The assigned GHS hazard codes include **H330 ("Fatal if inhaled")**, indicating a severe inhalation hazard. Other codes are **H300/H310 ("Fatal if swallowed or in contact with skin")** and **H420 ("Harms public health and the environment by destroying ozone in the upper atmosphere")** [2].
- **Precautionary Measures:** The corresponding precautionary statements advise using the chemical only outdoors or in a well-ventilated area, wearing protective gloves and clothing, and avoiding breathing its dust/fume/gas/mist [2].
- **Transport:** The RIDADR code is listed as 2810, which typically covers toxic, gaseous, inorganic substances [2].

General Safety Workflow for Handling

The diagram below outlines a general workflow for safely handling a gaseous substance like **Bromofluoromethane**, incorporating universal safety principles for highly toxic chemicals.



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Emergency Response and First Aid

If exposure to **Bromofluoromethane** occurs, take the following actions immediately and seek prompt medical attention.

- **General First Aid Principles** [4]:
 - **Move to fresh air** immediately if inhaled.
 - **Remove contaminated clothing** quickly, cutting it off if necessary to avoid pulling it over the head.
 - **Wash affected skin** thoroughly with plenty of soap and water.
 - **Irrigate eyes** with plain water for 10-15 minutes if irritated.
 - **Do not induce vomiting** if swallowed. Seek immediate medical care.

Frequently Asked Questions

- **Why is a full Safety Data Sheet (SDS) so important?** The SDS provides complete, manufacturer-specific details that are critical for safety, including **permissible exposure limits (PELs), first-aid measures, stability and reactivity data, toxicological information, and ecological information**. The information provided here is a summary and is not a substitute for the full SDS [3] [5].
- **What are the environmental concerns with Bromofluoromethane?** **Bromofluoromethane** has an **Ozone Depletion Potential (ODP) of 0.73**, meaning it contributes to the destruction of the stratospheric ozone layer. Its use is regulated under international agreements [1].
- **My organization uses Methylene Chloride. Are there new regulations?** Yes, the EPA has issued a new final rule with stricter requirements. While this specifically targets methylene chloride, it highlights a regulatory trend towards **rigorous Workplace Chemical Protection Programs (WCPP)** that may include lower occupational exposure limits and require enhanced monitoring, protective equipment, and worker training [6].

Key Safety Recommendations

- **Obtain the SDS:** Always procure and consult the complete Safety Data Sheet from your chemical supplier before handling **Bromofluoromethane** [3].
- **Prioritize Engineering Controls:** Always use this chemical within a functioning fume hood or other engineered enclosure to prevent inhalation exposure.
- **Prepare for Emergencies:** Ensure emergency eyewashes and safety showers are accessible and that all personnel are trained on their use.

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References

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